

Butane-2-sulfonamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Butane-2-sulfonamide

Cat. No.: B3246515

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety and toxicological data for **Butane-2-sulfonamide** is not readily available. This guide has been compiled using data from structurally similar compounds, namely 1-Butanesulfonamide and Pentane-2-sulfonamide. All safety and handling procedures should be implemented with the understanding that they are based on these analogs and may not fully represent the hazards of **Butane-2-sulfonamide**. A thorough risk assessment should be conducted before handling this compound.

Introduction

Butane-2-sulfonamide is an organic compound containing a sulfonamide functional group attached to a butane backbone. Sulfonamides are a well-established class of compounds with a wide range of applications, notably in the pharmaceutical industry as antibacterial agents.^[1]^[2]^[3]^[4] Given its structural similarity to other biologically active sulfonamides, **Butane-2-sulfonamide** is of interest to researchers in drug discovery and development. This guide provides a comprehensive overview of the extrapolated safety and handling precautions for **Butane-2-sulfonamide** to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

Based on data for analogous sulfonamides, **Butane-2-sulfonamide** is anticipated to pose the following hazards.

GHS Hazard Classification (Extrapolated)

The following GHS classification is extrapolated from data for 1-Butanesulfonamide and Pentane-2-sulfonamide.^{[5][6]}

Hazard Class	Hazard Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source: Extrapolated from PubChem entries for 1-Butanesulfonamide and Pentane-2-sulfonamide.^{[5][6]}

Pictograms

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